

Physical properties of 2-Chlorobutanoic acid (boiling point, density)

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Compound of Interest

Compound Name: 2-Chlorobutyric acid

Cat. No.: B1581645

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An In-depth Technical Guide to the Physical Properties of 2-Chlorobutanoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the boiling point and density of 2-Chlorobutanoic acid, including experimental protocols for their determination.

Physical Properties of 2-Chlorobutanoic Acid

2-Chlorobutanoic acid is a halogenated carboxylic acid with the chemical formula $C_4H_7ClO_2$. Its physical properties are crucial for handling, reaction setup, and purification processes.

Quantitative Data Summary

The boiling point and density of 2-Chlorobutanoic acid have been reported in various sources. It is important to note that the boiling point is significantly dependent on the ambient pressure.

Physical Property	Value	Conditions
Boiling Point	90-92 °C	at 12 mmHg
109.5 °C	at 24 Torr	
171-172 °C	Presumed at atmospheric pressure for (2S)-2-chlorobutanoic acid[1]	
203.2 ± 13.0 °C	Predicted at 760 mmHg[2]	
Density	1.190 g/mL	at 20 °C[3][4]
1.189 g/cm ³	at 25 °C[5][6]	
1.190 g/mL	General[7]	
1.253 g/cm ³	for (2S)-2-chlorobutanoic acid[1]	

Experimental Protocols

Detailed and precise experimental procedures are critical for obtaining reliable physical property data. The following are standard laboratory protocols for the determination of boiling point and density.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable when a small amount of the sample is available.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer (-10 to 200 °C)
- Heating block or oil bath
- Magnetic stirrer and a small stir bar

- Clamps and stand

Procedure:

- Place approximately 0.5 mL of 2-Chlorobutanoic acid into the small test tube and add a magnetic stir bar.[\[5\]](#)
- Position the test tube in the heating block or oil bath on a magnetic stirrer.
- Clamp a thermometer so that the bulb is positioned about 1 cm above the surface of the liquid.[\[5\]](#)
- Begin stirring gently and heat the apparatus.
- Observe the sample until it begins to boil and a ring of refluxing condensate is visible on the walls of the test tube.
- Adjust the heating so that the reflux ring is stable at the level of the thermometer bulb.
- The stable temperature reading on the thermometer is the boiling point of the liquid at the current atmospheric pressure.
- Record the ambient atmospheric pressure. For comparison with literature values, the boiling point can be corrected to standard pressure (760 mmHg).

Determination of Density (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid.[\[8\]](#)

Apparatus:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Distilled water

- 2-Chlorobutanoic acid sample

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Accurately weigh the empty, dry pycnometer on an analytical balance (mass M_1).
- Fill the pycnometer with distilled water and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in a constant temperature water bath set to a specific temperature (e.g., 20 °C or 25 °C) until thermal equilibrium is reached.
- Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (mass M_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with 2-Chlorobutanoic acid, stopper it, and bring it to the same constant temperature in the water bath.
- Dry the exterior of the pycnometer and weigh it (mass M_3).
- The density of 2-Chlorobutanoic acid is calculated using the following formula:

Density of sample = $[(M_3 - M_1) / (M_2 - M_1)] * \text{Density of water at the experimental temperature}$

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of 2-Chlorobutanoic acid.

Experimental Workflow Diagram

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